

Technical Guide: N-Acetyl Norgestimate-d6 for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Acetyl Norgestimate-d6*

Cat. No.: *B12424329*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **N-Acetyl Norgestimate-d6**, a crucial analytical tool in pharmaceutical research. The guide details available suppliers, purity specifications, and a representative analytical methodology for its use as an internal standard in bioanalytical assays.

Introduction to N-Acetyl Norgestimate-d6

N-Acetyl Norgestimate-d6 (CAS No. 1263195-02-3) is a stable isotope-labeled derivative of N-Acetyl Norgestimate, which is an intermediate in the synthesis of Norgestimate.

Norgestimate is a progestin commonly used in combination with estrogen as an oral contraceptive[1]. Due to its structural similarity and mass difference from the unlabeled analyte, **N-Acetyl Norgestimate-d6** is an ideal internal standard for quantitative bioanalysis by mass spectrometry. Its use helps to correct for variability during sample preparation and analysis, thereby improving the accuracy and precision of analytical methods.

Supplier and Purity Information

The following table summarizes publicly available information on suppliers of **N-Acetyl Norgestimate-d6** and their stated purity specifications. Researchers should always request a lot-specific Certificate of Analysis (CoA) for detailed and up-to-date information.

Supplier	CAS Number	Molecular Formula	Molecular Weight	Stated Purity	Appearance
BOC Sciences	1263195-02-3	C ₂₅ H ₂₇ D ₆ NO ₄	417.58	>98%	Light Yellow Powder
ESS (Expert Synthesis Solutions)	1263195-02-3	C ₂₅ H ₂₇ D ₆ NO ₄	417.58	98.6% by HPLC; >98% atom D	White Solid
Pharmaffiliates	1263195-02-3	C ₂₅ H ₂₇ D ₆ NO ₄	417.57	Not Specified	Not Specified
Santa Cruz Biotechnology	Not Specified	C ₂₅ H ₂₇ D ₆ NO ₄	417.57	Not Specified	Not Specified
Acanthus Research	1263195-02-3	Not Specified	Not Specified	Not Specified	Not Specified

Experimental Protocols

As **N-Acetyl Norgestimate-d6** is primarily used as an internal standard for the quantification of Norgestimate and its metabolites, this section details a representative bioanalytical method. The following protocol is adapted from a validated UPLC-MS/MS method for the determination of a major metabolite of Norgestimate, 17-desacetyl norgestimate, using its deuterated internal standard[2]. This methodology can serve as a starting point for the development of specific assays.

Sample Preparation: Solid-Phase Extraction (SPE)

- **Sample Collection:** Collect human plasma samples in tubes containing an appropriate anticoagulant (e.g., K₂-EDTA).
- **Internal Standard Spiking:** To 200 µL of plasma, add 50 µL of the internal standard working solution (**N-Acetyl Norgestimate-d6** in methanol).
- **Protein Precipitation:** Add 200 µL of 5% v/v formic acid in water and vortex for 30 seconds.

- SPE Cartridge Conditioning: Condition a C18 SPE cartridge with 1 mL of methanol followed by 1 mL of water.
- Sample Loading: Load the pre-treated plasma sample onto the conditioned SPE cartridge.
- Washing: Wash the cartridge with 1 mL of water followed by 1 mL of 10% methanol in water.
- Elution: Elute the analyte and internal standard with 1 mL of methanol.
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a stream of nitrogen at 40°C. Reconstitute the residue in 200 µL of the mobile phase.

UPLC-MS/MS Analysis

- Chromatographic System: A high-performance liquid chromatography system coupled with a tandem mass spectrometer (UPLC-MS/MS).
- Column: A reversed-phase C18 column (e.g., 50 mm x 2.1 mm, 1.8 µm).
- Mobile Phase: A gradient of acetonitrile and 0.1% formic acid in water.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 µL.
- Ionization: Electrospray Ionization (ESI) in positive mode.
- Mass Spectrometric Detection: Multiple Reaction Monitoring (MRM) of the specific precursor-to-product ion transitions for the analyte and the internal standard.

Visualization of Experimental Workflow

The following diagram illustrates the typical workflow for a bioanalytical method using a stable isotope-labeled internal standard like **N-Acetyl Norgestimate-d6**.



[Click to download full resolution via product page](#)

Caption: Bioanalytical workflow for quantification using a labeled internal standard.

Note on Signaling Pathways: **N-Acetyl Norgestimate-d6** is a synthetic, stable isotope-labeled compound designed for use as an internal standard in analytical chemistry. It is not intended for therapeutic use and is not expected to have any physiological effects or be involved in biological signaling pathways. The provided workflow diagram illustrates its intended application.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bocsci.com [bocsci.com]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Guide: N-Acetyl Norgestimate-d6 for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12424329#n-acetyl-norgestimate-d6-supplier-and-purity-information\]](https://www.benchchem.com/product/b12424329#n-acetyl-norgestimate-d6-supplier-and-purity-information)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com